

Application Note: A Streamlined Telescoped Synthesis of 2-Methoxymethyl-3-methylcyclohexan-1-one

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Compound of Interest

Compound Name: 2-Methoxymethyl-3-methylcyclohexan-1-one

CAS No.: 219312-93-3

Cat. No.: B1621685

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Abstract

This application note details a robust and efficient telescoped synthesis for **2-methoxymethyl-3-methylcyclohexan-1-one**, a valuable substituted cyclohexanone building block for pharmaceutical and materials science research. The described protocol leverages a tandem Michael addition-enolate trapping sequence, followed by an in-situ O-alkylation. By telescoping these steps, this process minimizes intermediate handling, reduces solvent waste, and improves overall time efficiency compared to traditional multi-step procedures. This guide provides a detailed, step-by-step protocol, mechanistic insights, and critical process parameters for researchers in organic synthesis and drug development.

Introduction and Synthetic Strategy

Substituted cyclohexanone scaffolds are core motifs in a vast array of natural products and pharmacologically active molecules.^[1] The target molecule, **2-methoxymethyl-3-methylcyclohexan-1-one**, possesses two key stereocenters and functional handles that make

it an attractive intermediate for further elaboration. Traditional synthetic routes often involve multiple discrete steps of alkylation, purification, and functional group manipulation, leading to increased production time and cost.

A "telescoped" or "one-pot" synthesis, where sequential reactions are performed in the same vessel without the isolation of intermediates, offers a significant process advantage.^[2] This approach enhances efficiency and sustainability by reducing solvent usage, minimizing product loss during transfers and purifications, and saving valuable time.^[3]

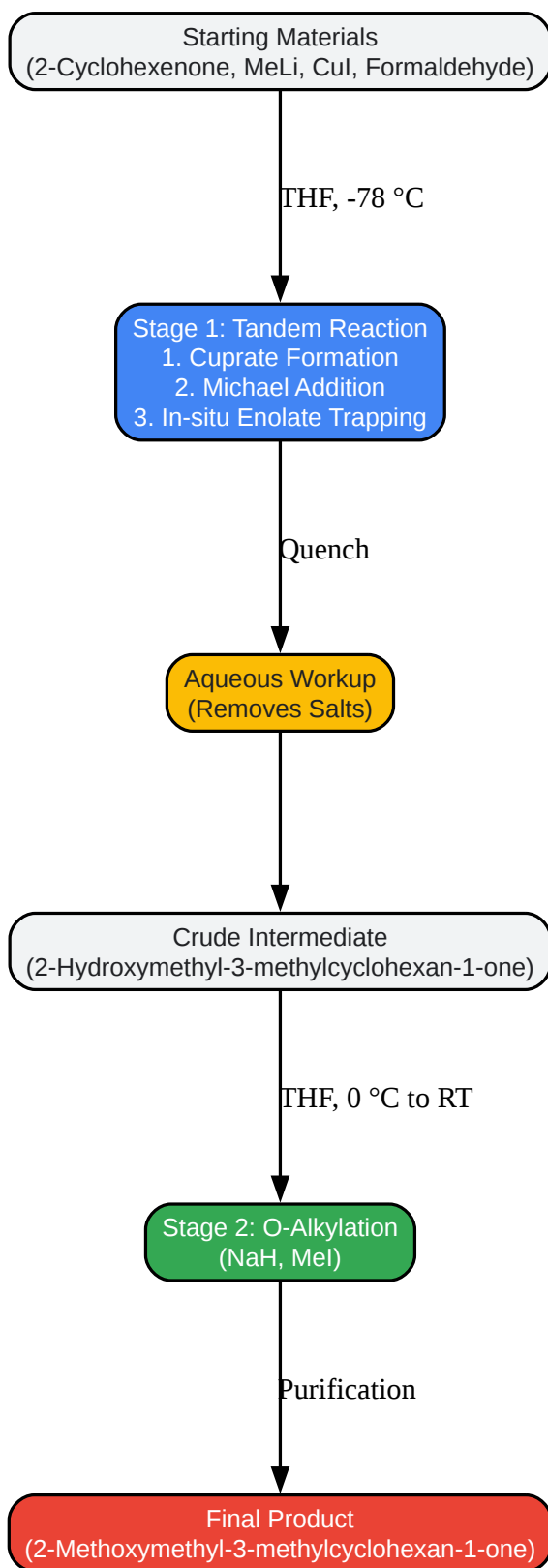
The strategy outlined herein is a three-part process telescoped into two primary operational stages:

- **Tandem Conjugate Addition & Aldol-type Reaction:** A highly regioselective 1,4-conjugate addition of a methyl group to 2-cyclohexenone generates a specific lithium enolate intermediate. This enolate is immediately trapped in-situ with formaldehyde to install the required hydroxymethyl group at the C-2 position.
- **In-situ O-Alkylation:** Following a simple aqueous workup to remove inorganic byproducts, the crude hydroxymethyl intermediate is directly subjected to Williamson ether synthesis to yield the final methoxymethyl ether product.

This sequence is designed for its high fidelity and the logical compatibility of the reaction steps, making it an ideal candidate for a telescoped workflow. The initial conjugate addition sets the C-3 stereocenter, and the subsequent trapping at C-2 is directed by the position of the resulting enolate, offering excellent regiochemical control.

Overall Synthetic Workflow

The telescoped process transforms readily available starting materials into the target cyclohexanone derivative through a streamlined sequence.



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Diagram 1: Telescoped Synthesis Workflow.

Detailed Experimental Protocols

Disclaimer: This protocol involves hazardous materials, including pyrophoric organolithiums, toxic reagents, and flammable solvents. All operations must be conducted by trained personnel in a certified chemical fume hood under an inert atmosphere (Nitrogen or Argon) with appropriate personal protective equipment (PPE).

Part 1: Tandem Conjugate Addition & Hydroxymethylation

Causality Behind Experimental Choices:

- **Inert Atmosphere:** Organolithium and organocuprate reagents are extremely sensitive to air and moisture. A dry, inert atmosphere is critical for success.
- **Low Temperature (-78 °C):** The formation and reaction of the Gilman cuprate (lithium dimethylcuprate) and the subsequent enolate are performed at low temperatures to prevent side reactions, such as Wurtz coupling or decomposition of the thermally sensitive reagents.
- **Formaldehyde Source:** Paraformaldehyde is a solid polymer of formaldehyde. It is "cracked" by heating to provide monomeric, anhydrous formaldehyde gas, which is bubbled directly into the reaction. This avoids introducing water, which would quench the enolate.

Materials & Equipment:

- Three-neck round-bottom flask with magnetic stirrer, septa, and nitrogen inlet
- Schlenk line or manifold for inert atmosphere operations
- Low-temperature thermometer
- Dry ice/acetone bath
- Syringes and cannulas for liquid transfers
- Apparatus for formaldehyde generation (flask with gas inlet tube, heating mantle)

Reagents:

- Copper(I) Iodide (CuI)
- Methyllithium (MeLi) in diethyl ether (e.g., 1.6 M)
- 2-Cyclohexen-1-one
- Paraformaldehyde
- Anhydrous Tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride (NH₄Cl) solution

Procedure:

- Apparatus Setup: Assemble a flame-dried three-neck flask under a positive pressure of nitrogen. Equip it with a magnetic stir bar, a low-temperature thermometer, and rubber septa for reagent addition.
- Cuprate Formation: To the flask, add Copper(I) Iodide (1.05 equivalents). Cool the flask to -78 °C using a dry ice/acetone bath. Add anhydrous THF via cannula. To this stirred suspension, slowly add Methyllithium solution (2.1 equivalents) dropwise via syringe. The solution will typically change color, indicating the formation of the lithium dimethylcuprate (Gilman) reagent. Stir for 30 minutes at -78 °C.
- Conjugate Addition: Dissolve 2-cyclohexen-1-one (1.0 equivalent) in a small amount of anhydrous THF. Add this solution dropwise to the cold cuprate suspension. Stir the reaction mixture at -78 °C for 1-2 hours. The progress can be monitored by thin-layer chromatography (TLC). This step generates the lithium enolate of 3-methylcyclohexanone regioselectively.
- Enolate Trapping: While the conjugate addition is proceeding, gently heat paraformaldehyde in a separate flask to generate anhydrous formaldehyde gas. Bubble the gas directly into the reaction flask at -78 °C via a wide-bore cannula. The reaction is typically complete after about 1 hour.
- Workup: Quench the reaction by slowly adding saturated aqueous NH₄Cl solution at -78 °C. Allow the mixture to warm to room temperature. Transfer the mixture to a separatory funnel, add diethyl ether, and wash with water and brine. Collect the organic layer.

Part 2: In-situ O-Alkylation (Etherification)

Causality Behind Experimental Choices:

- **No Intermediate Purification:** The crude organic extract from Part 1 is used directly. This is the core of the "telescoping" strategy, saving time and material.
- **Strong Base:** Sodium hydride (NaH) is a powerful, non-nucleophilic base used to deprotonate the alcohol, forming a sodium alkoxide. This is necessary for the subsequent S_N2 reaction.
- **Methylating Agent:** Iodomethane (MeI) is a highly reactive electrophile for the Williamson ether synthesis. It should be added after the alkoxide has fully formed to prevent side reactions.

Materials & Equipment:

- Round-bottom flask from the previous step or a new dry flask
- Magnetic stirrer, nitrogen inlet
- Ice/water bath

Reagents:

- Crude organic extract containing 2-hydroxymethyl-3-methylcyclohexan-1-one
- Sodium Hydride (NaH), 60% dispersion in mineral oil
- Iodomethane (MeI)
- Anhydrous Tetrahydrofuran (THF)

Procedure:

- **Solvent Exchange & Drying:** Dry the organic layer from Part 1 over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure to obtain a crude oil. Re-dissolve this oil in fresh anhydrous THF.

- **Deprotonation:** Transfer the THF solution to a dry flask under nitrogen and cool to 0 °C in an ice bath. Carefully add Sodium Hydride (1.2 equivalents) portion-wise. Caution: Hydrogen gas is evolved. Allow the mixture to stir at 0 °C for 30 minutes, then warm to room temperature and stir for another 30 minutes until gas evolution ceases.
- **Alkylation:** Cool the resulting alkoxide solution back to 0 °C. Add Iodomethane (1.5 equivalents) dropwise. Allow the reaction to slowly warm to room temperature and stir overnight.
- **Final Workup and Purification:** Carefully quench the reaction by slowly adding water at 0 °C. Extract the product with diethyl ether. Wash the combined organic layers with water and brine, then dry over anhydrous Na₂SO₄. After filtration and solvent removal, the crude product can be purified by flash column chromatography on silica gel to yield pure **2-methoxymethyl-3-methylcyclohexan-1-one**.

Data Summary

The following table provides representative quantities and expected outcomes for the synthesis.

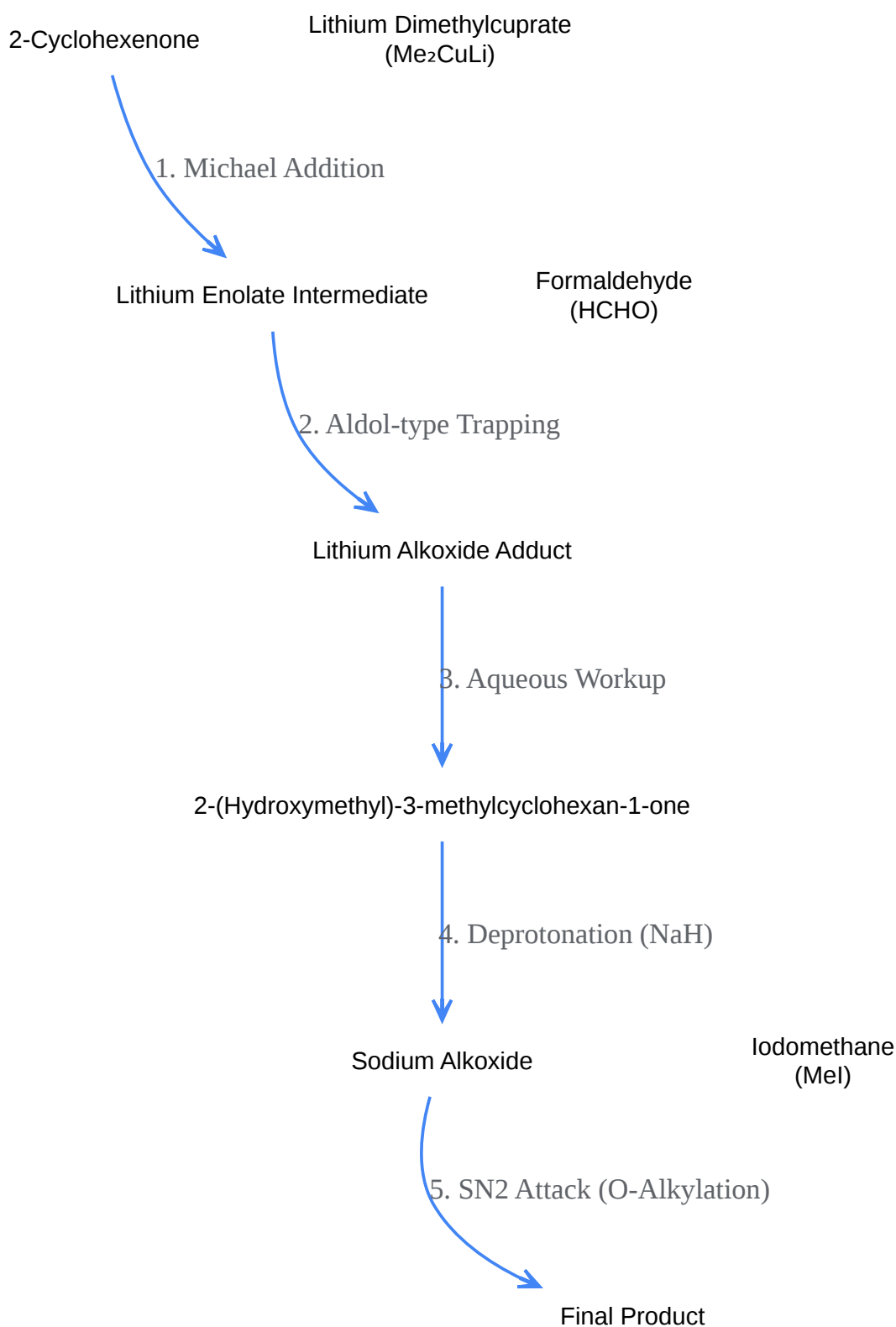
Parameter	Stage 1: Tandem Reaction	Stage 2: O-Alkylation
Key Reagents	2-Cyclohexenone, MeLi, CuI, (HCHO) _n	NaH, MeI
Equivalents (vs. Enone)	1.0 (Enone), 2.1 (MeLi), 1.05 (CuI)	1.2 (NaH), 1.5 (MeI)
Solvent	Anhydrous THF	Anhydrous THF
Temperature	-78 °C	0 °C to Room Temp.
Reaction Time	2 - 4 hours	12 - 16 hours
Expected Yield	- (Intermediate not isolated)	65-75% (Overall, after purification)
Product Purity	-	>95% (after chromatography)

Product Characterization (Expected): **2-Methoxymethyl-3-methylcyclohexan-1-one**

- Molecular Formula: $C_9H_{16}O_2$ [4]
- Molecular Weight: 156.22 g/mol [4]
- Appearance: Colorless to pale yellow oil
- 1H NMR: Will show characteristic peaks for the methyl group, methoxy group, diastereotopic protons of the $-CH_2O-$ group, and cyclohexanone ring protons.
- ^{13}C NMR: Will show a peak for the ketone carbonyl (~210-215 ppm) and other aliphatic carbons.
- IR (Infrared Spectroscopy): Strong $C=O$ stretch ($\sim 1710\text{ cm}^{-1}$).

Mechanistic Insights and Discussion

The success of this telescoped process hinges on the precise control of reactivity. The Michael addition is a powerful C-C bond-forming reaction that creates a thermodynamically stable enolate. [5][6] Trapping this specific enolate before it can equilibrate or react in other ways is key to the high regioselectivity of the hydroxymethylation step.



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Diagram 2: Simplified Reaction Mechanism Pathway.

Stereochemical Considerations: The reaction creates two new stereocenters at C-2 and C-3. The Michael addition can favor the trans addition of the methyl group relative to the incoming electrophile in the subsequent step. However, this protocol will generally produce a mixture of diastereomers. For applications requiring a single stereoisomer, chiral catalysts or auxiliaries would be necessary for the conjugate addition step, or a downstream chiral separation would be required.^[7]

Conclusion

The telescoped synthesis presented provides a highly efficient and practical route to **2-methoxymethyl-3-methylcyclohexan-1-one**. By combining a tandem conjugate addition-enolate trap with an in-situ etherification, this protocol minimizes operational complexity, reduces waste, and improves overall yield. This method is well-suited for laboratory-scale synthesis and offers a scalable framework for the production of valuable chemical intermediates.

References

- Powers, J. P., et al. (2007). An Efficient and Scalable One-Pot Double Michael Addition-Dieckmann Condensation for the Synthesis of 4,4-Disubstituted Cyclohexane β -Keto Esters. Organic Chemistry Portal. Available at: [\[Link\]](#)
- ChemRxiv. (n.d.). Synthesis of Cyclohexanones by a Tandem Photocatalyzed Annulation. ChemRxiv. Available at: [\[Link\]](#)
- National Institutes of Health. (n.d.). Synthesis of Cyclohexanones by a Tandem Photocatalyzed Annulation. PMC - NIH. Available at: [\[Link\]](#)
- Wang, L., et al. (2012). One-pot synthesis of carbazoles from cyclohexanones and arylhydrazine hydrochlorides under metal-free conditions. Green Chemistry. Available at: [\[Link\]](#)
- Royal Society of Chemistry. (n.d.). One-pot synthesis of carbazoles from cyclohexanones and arylhydrazine hydrochlorides under metal-free conditions. Green Chemistry (RSC Publishing). Available at: [\[Link\]](#)

- ResearchGate. (2025). One-Pot Synthesis of Pentasubstituted Cyclohexanes by a Michael Addition Followed by a Tandem Inter-Intra Double Henry Reaction. Request PDF. Available at: [\[Link\]](#)
- Wikipedia. (n.d.). Robinson annulation. Wikipedia. Available at: [\[Link\]](#)
- Marco, J. A., et al. (2007). Asymmetric Synthesis of the Epimeric (3S)-3-((E)-Hex-1-enyl)-2-methylcyclohexanones. Molecules. Available at: [\[Link\]](#)
- Ashenhurst, J. (2018). The Robinson Annulation. Master Organic Chemistry. Available at: [\[Link\]](#)
- ChemTalk. (2023). Robinson Annulation. ChemTalk. Available at: [\[Link\]](#)
- Organic Chemistry Portal. (n.d.). Robinson Annulation. Organic Chemistry Portal. Available at: [\[Link\]](#)
- National Institutes of Health. (n.d.). Development of a Scalable Synthetic Route to (1R,5R)-2,2-Dimethoxybicyclo[3.1.0]hexan-3-one: An Important Intermediate in the Synthesis of Lenacapavir. PMC - NIH. Available at: [\[Link\]](#)
- VeriXiv. (2025). Development of a scalable synthetic route to (1R,5R)-2,2-dimethoxybicyclo[3.1.0]hexan-3-one: an important intermediate in the s. VeriXiv. Available at: [\[Link\]](#)
- Google Patents. (n.d.). WO2016073276A1 - Telescoping synthesis of 2-methoxymethyl-p-phenylenediamine. Google Patents.

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Sources

- [1. pubs.rsc.org \[pubs.rsc.org\]](https://pubs.rsc.org)

- [2. Development of a Scalable Synthetic Route to \(1R,5R\)-2,2-Dimethoxybicyclo\[3.1.0\]hexan-3-one: An Important Intermediate in the Synthesis of Lenacapavir - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. An Efficient and Scalable One-Pot Double Michael Addition-Dieckmann Condensation for the Synthesis of 4,4-Disubstituted Cyclohexane \$\beta\$ -Keto Esters \[organic-chemistry.org\]](#)
- [4. bocsci.com \[bocsci.com\]](#)
- [5. masterorganicchemistry.com \[masterorganicchemistry.com\]](#)
- [6. Robinson Annulation | ChemTalk \[chemistrytalk.org\]](#)
- [7. mdpi.com \[mdpi.com\]](#)
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